Introduction: The Significance of Pyrazole Scaffolds and Their Characterization

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Compound of Interest		
Compound Name:	*4-bromo-1-[(4-chlorophenyl)methyl]-1H-pyrazole*	
Cat. No.:	*B1530261*	*Get Quote*

The pyrazole nucleus is a foundational scaffold in medicinal chemistry, recognized for its presence in a multitude of compounds with diverse and potent biological activities, including anti-inflammatory, antimicrobial, and anti-cancer properties.[1][2][3] The compound **4-bromo-1-[(4-chlorophenyl)methyl]-1H-pyrazole** represents a novel entity within this class, incorporating halogen substitutions that can significantly modulate its physicochemical and pharmacological profile. For researchers and drug development professionals, a thorough understanding of a compound's fundamental physicochemical parameters is not merely academic; it is a critical prerequisite for advancing a molecule from discovery to clinical application. Properties such as solubility, lipophilicity, and thermal stability govern a compound's absorption, distribution, metabolism, and excretion (ADME) profile, as well as its suitability for formulation.

This guide provides a comprehensive overview of the essential methodologies for the complete physicochemical characterization of **4-bromo-1-[(4-chlorophenyl)methyl]-1H-pyrazole**. As a Senior Application Scientist, the focus herein is not just on the procedural steps, but on the underlying scientific principles and the causal logic behind experimental choices, ensuring a robust and reproducible analytical workflow.

Molecular Identity and Physicochemical Synopsis

A precise understanding of the molecule's identity is the cornerstone of all subsequent analysis.

- Chemical Name: **4-bromo-1-[(4-chlorophenyl)methyl]-1H-pyrazole**

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- Molecular Formula: $C_{10}H_8BrClN_2$
- Molecular Weight: 287.54 g/mol
- Chemical Structure:

  (Self-generated image, for illustrative purposes)

The following table summarizes the key physicochemical parameters and the standard methodologies for their determination, which will be detailed in this guide.

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Physicochemical Parameter	Standard Determination Method	Scientific Rationale & Expected Characteristics
Melting Point (°C)	Capillary Method (Mel-Temp)	A sharp melting point is a primary indicator of the purity of a crystalline solid.[4]
Solubility Profile	Thermodynamic Shake-Flask in Solvent Panel	Dictates bioavailability and provides critical data for formulation and in vitro assay development.[5][6]
Lipophilicity (LogP)	Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC)	A key predictor of membrane permeability and ADME properties; a positive value is expected.[7][8]
Acid/Base Dissociation (pKa)	UV-Vis Spectrophotometry or Potentiometric Titration	The pyrazole ring imparts weak basicity, influencing solubility and receptor interactions at physiological pH.[2][9]
UV-Vis Absorption (λmax)	UV-Vis Spectrophotometry	The conjugated aromatic systems are expected to produce characteristic absorption maxima in the UV region.[10]
Chemical Purity (%)	High-Performance Liquid Chromatography (HPLC)	Considered the gold standard for quantifying the purity of pharmaceutical compounds.[11][12][13][14]

Thermal Analysis: Melting Point Determination

Expertise & Causality: Why Melting Point is a Critical First Step

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The melting point is more than a simple physical constant; it is a powerful and rapid diagnostic tool for assessing the purity of a crystalline compound.[15] A pure, crystalline substance will exhibit a sharp, well-defined melting range, typically less than 2°C.[16] The presence of impurities disrupts the crystal lattice, leading to a depression and broadening of the melting range.[16] Therefore, this initial measurement provides immediate, valuable feedback on the success of the final purification step and the suitability of the material for further testing. The capillary method is selected for its efficiency and minimal sample requirement.

Protocol: Capillary Melting Point Determination

This protocol is designed for a standard Mel-Temp apparatus or similar digital melting point device.

- Sample Preparation:
  - Ensure the compound is completely dry and finely powdered. If the solid is granular, gently crush it using a mortar and pestle.[17]
  - Jab the open end of a glass capillary tube into the powder to collect a small amount of sample.
  - Invert the tube and tap it gently on a hard surface to pack the solid into the sealed end. The final packed sample height should be 2-3 mm for optimal heat transfer.[17]
- Instrument Setup & Measurement:
  - Insert the packed capillary tube into the heating block of the apparatus.[17]
  - Rapid Ramp (Screening): For an unknown compound, first perform a rapid determination by heating at 10-20°C per minute to find an approximate melting range.[16] Allow the apparatus to cool.
  - Slow Ramp (Accurate Measurement): Using a fresh sample, heat rapidly to within 20°C of the approximate melting point found.[17]
  - Decrease the heating rate to 1-2°C per minute to ensure thermal equilibrium.[16]
  - T_1: Record the temperature at which the first droplet of liquid appears.[17]

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- T_2: Record the temperature at which the last solid crystal melts completely.
- The melting point is reported as the T_1-T_2 range.

Visualization: Melting Point Workflow

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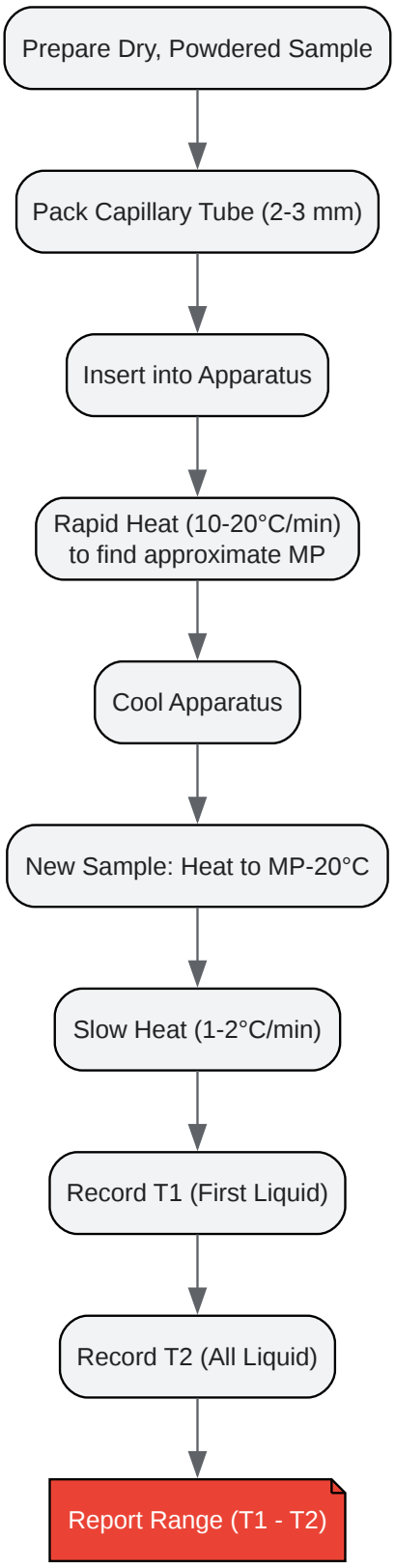

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Caption: Workflow for accurate melting point determination.

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Aqueous and Organic Solubility Profiling

Expertise & Causality: The Central Role of Solubility

Solubility is a gatekeeper property in drug development. A compound's ability to dissolve in aqueous media is fundamental to its absorption in the gastrointestinal tract, while its solubility in organic solvents (like DMSO) is essential for preparing stock solutions for in vitro screening.[6] A systematic solubility panel provides a comprehensive profile of the compound's behavior in polar, non-polar, acidic, and basic environments, guiding formulation strategies and predicting potential bioavailability challenges.[5][18]

Protocol: Thermodynamic Solubility Assessment

This protocol determines the qualitative solubility of the compound in a standard solvent panel.

- Preparation:
  - Weigh approximately 1-2 mg of the compound into separate, labeled 1.5 mL microcentrifuge tubes for each solvent.
  - Prepare a panel of test solvents:
    - Purified Water (H_2O)
    - 5% Aqueous Hydrochloric Acid (HCl)[19]
    - 5% Aqueous Sodium Hydroxide (NaOH)[19]
    - Ethanol (EtOH)
    - Dimethyl Sulfoxide (DMSO)
- Procedure:
  - To each tube, add 100 µL of the respective solvent.
  - Vortex each tube vigorously for 1-2 minutes.

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- Allow the tubes to equilibrate at room temperature for at least 1 hour to reach thermodynamic equilibrium.
- Visually inspect each tube against a dark background for the presence of undissolved solid.
- Classification:
  - Soluble: No visible solid particles.
  - Slightly Soluble: Some solid remains, but a significant portion appears to have dissolved.
  - Insoluble: The bulk of the solid material remains undissolved.

Visualization: Solubility Testing Decision Tree

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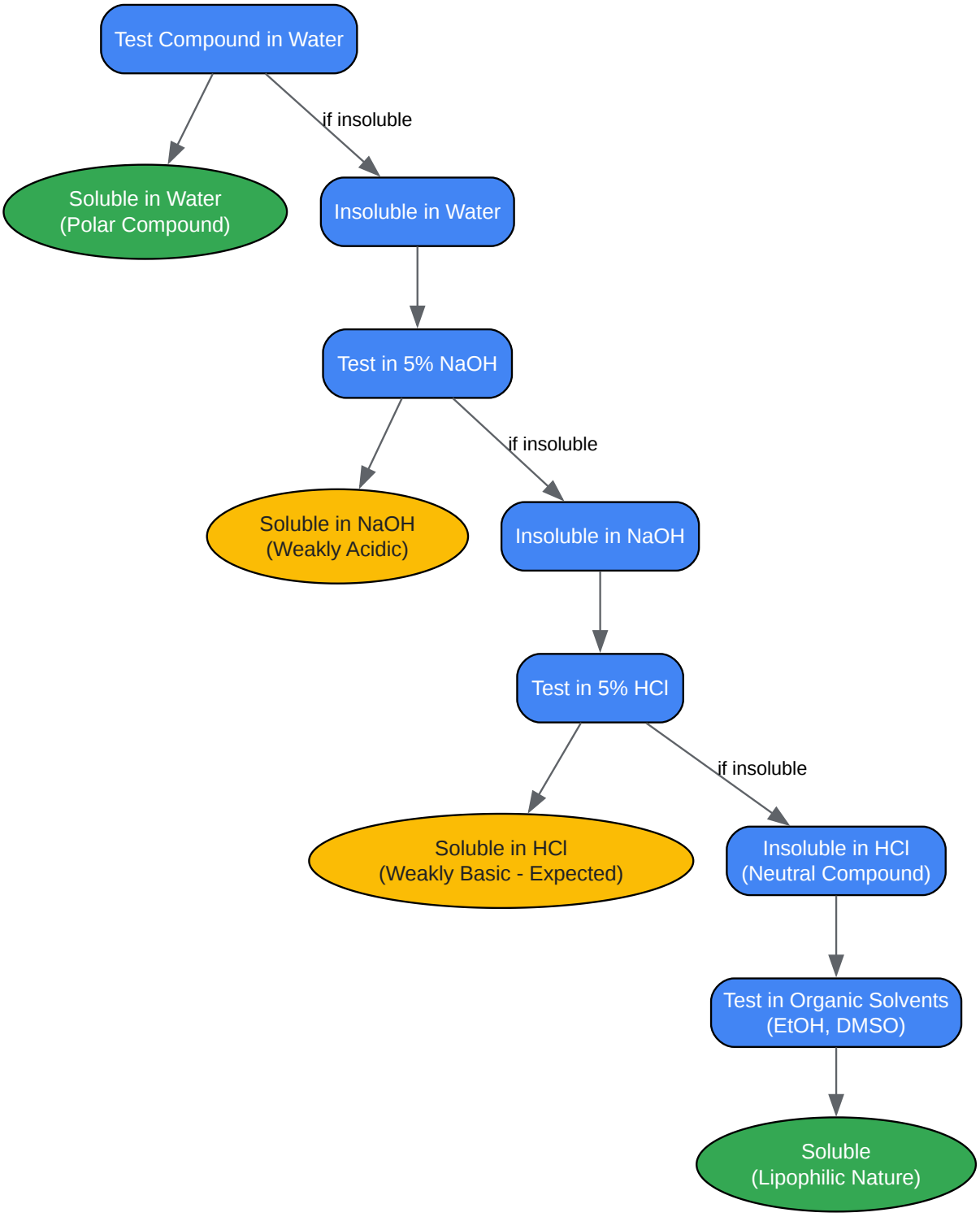

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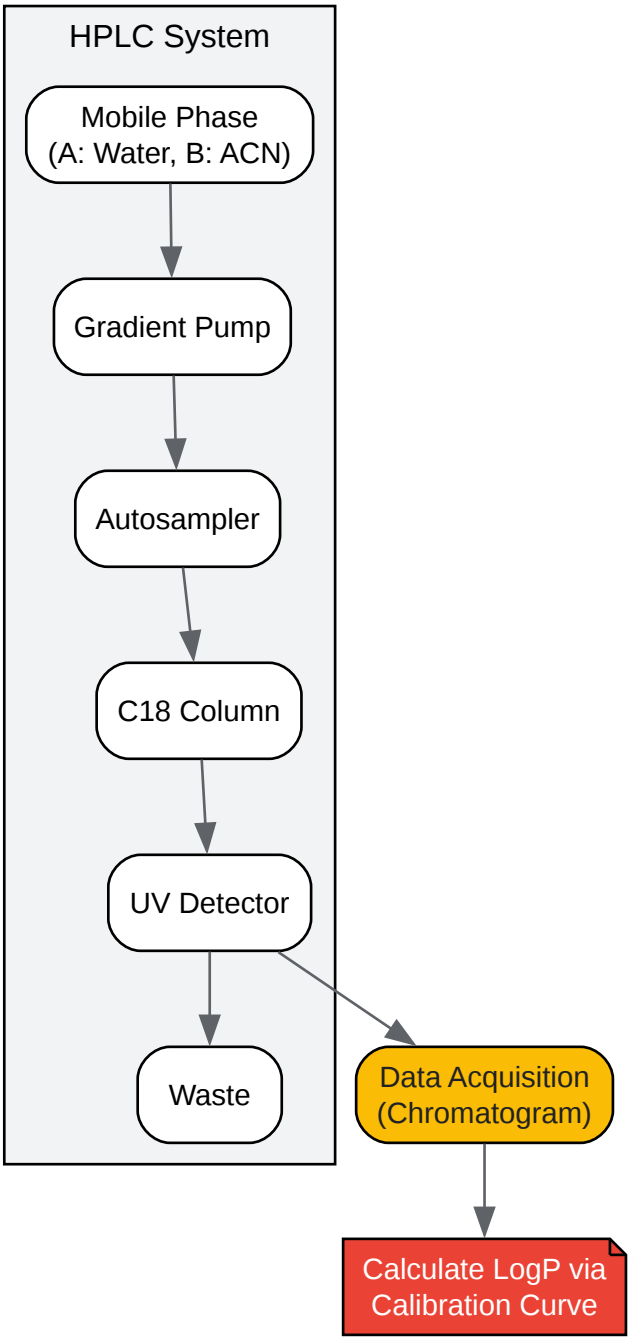

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Caption: Schematic of an RP-HPLC system for LogP determination.

Spectroscopic and Purity Characterization

Spectroscopic analysis provides definitive structural confirmation and is the basis for robust purity assessment.

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UV-Visible Spectroscopy

- Principle: UV-Vis spectroscopy measures the absorption of ultraviolet and visible light by a molecule. [20]This absorption corresponds to the promotion of electrons from the ground state to higher energy orbitals, particularly the π → π* transitions in conjugated systems like the phenyl and pyrazole rings of the target molecule. [21][10]The wavelength of maximum absorbance (λmax) is a characteristic feature, and the absorbance intensity is directly proportional to the concentration, as described by the Beer-Lambert Law. [22]* Protocol:
    - Dissolve the compound in a UV-transparent solvent (e.g., ethanol or acetonitrile) to a known concentration (e.g., 10 µg/mL).
    - Use a dual-beam spectrophotometer, with a cuvette containing the pure solvent as the reference.
    - Scan the sample from 400 nm down to 190 nm.
    - Record the λmax and the absorbance value. This λmax is crucial for setting the detection wavelength in HPLC analysis.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Principle: NMR spectroscopy is the most powerful tool for unambiguous structure elucidation in organic chemistry. [23][24]By measuring the magnetic properties of atomic nuclei (primarily ^{1}H and ^{13}C), NMR provides detailed information about the molecular framework, including the connectivity and chemical environment of every atom. For pyrazole derivatives, specific 1D and 2D NMR experiments (like ^{1}H, ^{13}C, COSY, and HMBC) confirm the substitution pattern and the integrity of the synthesized structure. [25]* Protocol Outline:
    - Dissolve ~5-10 mg of the compound in a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) in an NMR tube. [26] 2. Acquire a ^{1}H NMR spectrum to identify all proton signals and their couplings. Key expected signals include the methylene bridge protons (CH_2) and the distinct protons on the pyrazole and phenyl rings. [27] 3. Acquire a ^{13}C NMR spectrum to identify all unique carbon environments.
    - If necessary, run 2D NMR experiments to confirm connectivity.

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Purity Assessment by HPLC

- Principle: High-Performance Liquid Chromatography (HPLC) is the definitive technique for assessing the purity of pharmaceutical compounds. [12]It separates the target compound from any impurities or related substances based on their differential partitioning between a liquid mobile phase and a solid stationary phase. [11][13]The area of the peak in the resulting chromatogram is proportional to the concentration of the species, allowing for precise quantification of purity. [12]* Protocol:
    - Method Development: Utilize the same RP-HPLC system described for LogP determination. A gradient elution method (e.g., 10% to 90% Acetonitrile/Water over 20 minutes) is typically used to ensure the separation of components with a wide range of polarities. [28] 2. Analysis: Inject a prepared solution of the compound.
    - Data Interpretation: Monitor the chromatogram at the compound's λmax. Purity is calculated as the percentage of the main peak area relative to the total area of all peaks detected. For a research-grade compound, purity should exceed 95%.

Visualization: HPLC Purity Analysis Workflow

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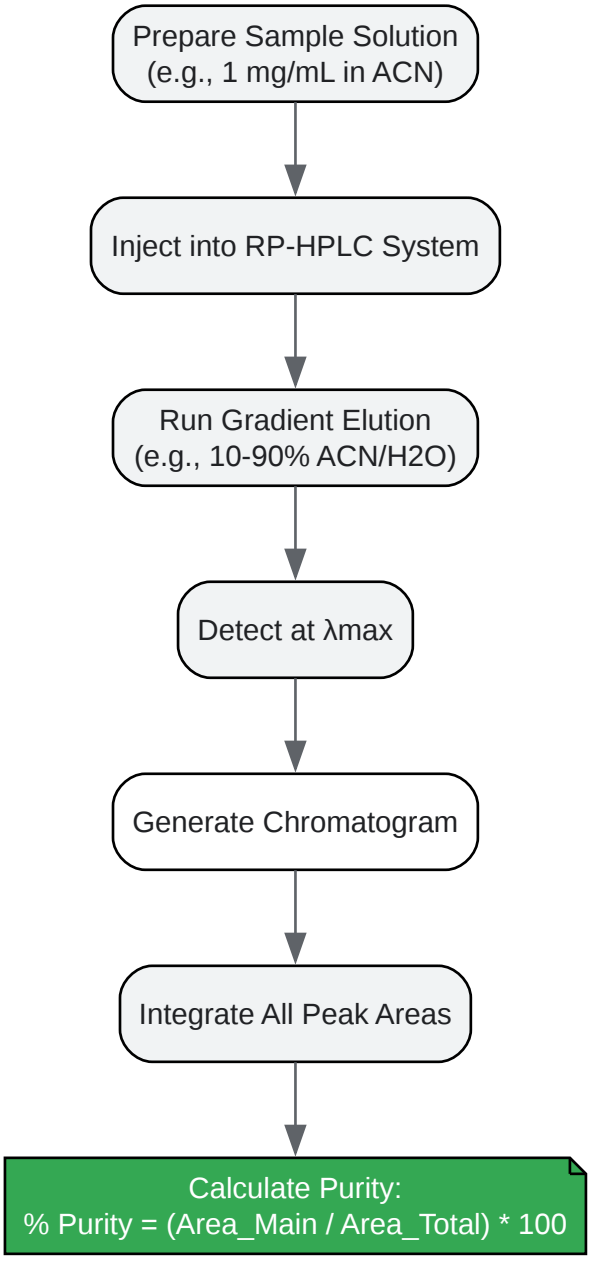

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Caption: Standard workflow for chemical purity determination by HPLC.

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